

# 2,6-Dimethylphenol molecular weight and formula

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## Compound of Interest

Compound Name: 2,6-Dimethylphenol

Cat. No.: B121312

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## In-Depth Technical Guide: 2,6-Dimethylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,6-dimethylphenol**, a pivotal chemical intermediate. It covers its fundamental properties, synthesis protocols, and key applications, with a focus on data relevant to research and development.

## Core Properties of 2,6-Dimethylphenol

**2,6-Dimethylphenol**, also known as 2,6-xylenol, is an aromatic organic compound belonging to the phenol family.<sup>[1]</sup> Its unique structure, with two methyl groups flanking a hydroxyl group on a benzene ring, dictates its chemical reactivity and utility.<sup>[1]</sup> It appears as a white or off-white crystalline solid under standard conditions and possesses a characteristic phenolic odor.<sup>[1]</sup>

## Quantitative Data Summary

The essential physicochemical properties of **2,6-dimethylphenol** are summarized below for easy reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O[2][3][4][5][6][7]
Molecular Weight	122.16 g/mol [1][3][4]
CAS Number	576-26-1[1][4]
Melting Point	43-48 °C[1]
Boiling Point	201-203 °C[1]
Density	~0.97 - 1.01 g/cm <sup>3</sup> [2][7]
Water Solubility	Limited (~1.5 - 8 g/L at 20-25°C)[2][7][8]
log Kow (Octanol-Water Partition Coefficient)	2.36[3]
pKa	10.59 (at 25°C)[9]

## Key Applications and Significance

**2,6-Dimethylphenol** is a critical building block in several industrial processes. Its most significant application is as a monomer for the synthesis of high-performance polymers.[1]

- **Poly(p-phenylene oxide) (PPO) Synthesis:** It is the primary precursor for PPO, a thermoplastic known for its exceptional heat resistance, dimensional stability, and electrical insulation properties.[1][10] The oxidative coupling polymerization of **2,6-dimethylphenol** yields this valuable polymer.[3]
- **Pharmaceutical Intermediate:** The compound serves as a crucial starting material in the synthesis of various pharmaceutical agents.[1]
- **Antioxidant Production:** The phenolic structure allows it to be used in the synthesis of antioxidants.[7][9]
- **Other Uses:** It is also utilized in the production of pesticides, photographic agents, and other polyester and polyether resins.[11]

## Experimental Protocols

The synthesis of **2,6-dimethylphenol** is a subject of significant industrial and academic research. The primary methods involve the catalytic alkylation of phenol with methanol.

## Method 1: Gas-Phase Catalytic Alkylation of Phenol

This is a common industrial method for producing high-purity **2,6-dimethylphenol**.

Objective: To synthesize **2,6-dimethylphenol** via the ortho-alkylation of phenol with methanol in the gas phase using a solid-acid catalyst.

Catalyst: A composite oxide catalyst, for instance, containing iron (Fe), magnesium (Mg), and a heteropoly acid/salt, is often employed to ensure high activity and selectivity.[\[11\]](#)

Methodology:

- **Catalyst Preparation:** A composite oxide catalyst is prepared, often through a co-precipitation method. For example, soluble salts of iron and magnesium are mixed with a heteropoly acid in an alcohol solvent.[\[11\]](#) This solution is then mixed with an ammonia solution containing a stabilizer like polyethylene glycol (PEG) under ultrasonic conditions.[\[11\]](#) The resulting precipitate is filtered, washed, dried, and calcined at high temperatures (e.g., 450°C for 8 hours) to yield the final catalyst.[\[11\]](#)
- **Reaction Setup:** A fixed-bed or fluidized-bed reactor is charged with the prepared catalyst.[\[10\]](#)
- **Reaction Execution:** A gaseous mixture of phenol and methanol (e.g., 1:5 molar ratio) is vaporized (e.g., at 140°C) and passed through the reactor over the catalyst bed.[\[12\]](#) An inert carrier gas, such as nitrogen, is used to dilute the reactants.[\[10\]](#)[\[12\]](#)
- **Reaction Conditions:** The reaction is typically carried out at elevated temperatures, for instance, around 372°C.[\[12\]](#)
- **Product Separation:** The product stream exiting the reactor contains **2,6-dimethylphenol**, o-cresol (a common byproduct), unreacted starting materials, and water.[\[12\]](#) This mixture is condensed, and the components are separated via fractional distillation to obtain high-purity **2,6-dimethylphenol**.[\[4\]](#)[\[8\]](#)

## Method 2: Dealkylation of 4-tert-butyl-2,6-dimethylphenol

This process involves the rearrangement of a tertiary butyl group to produce **2,6-dimethylphenol**.

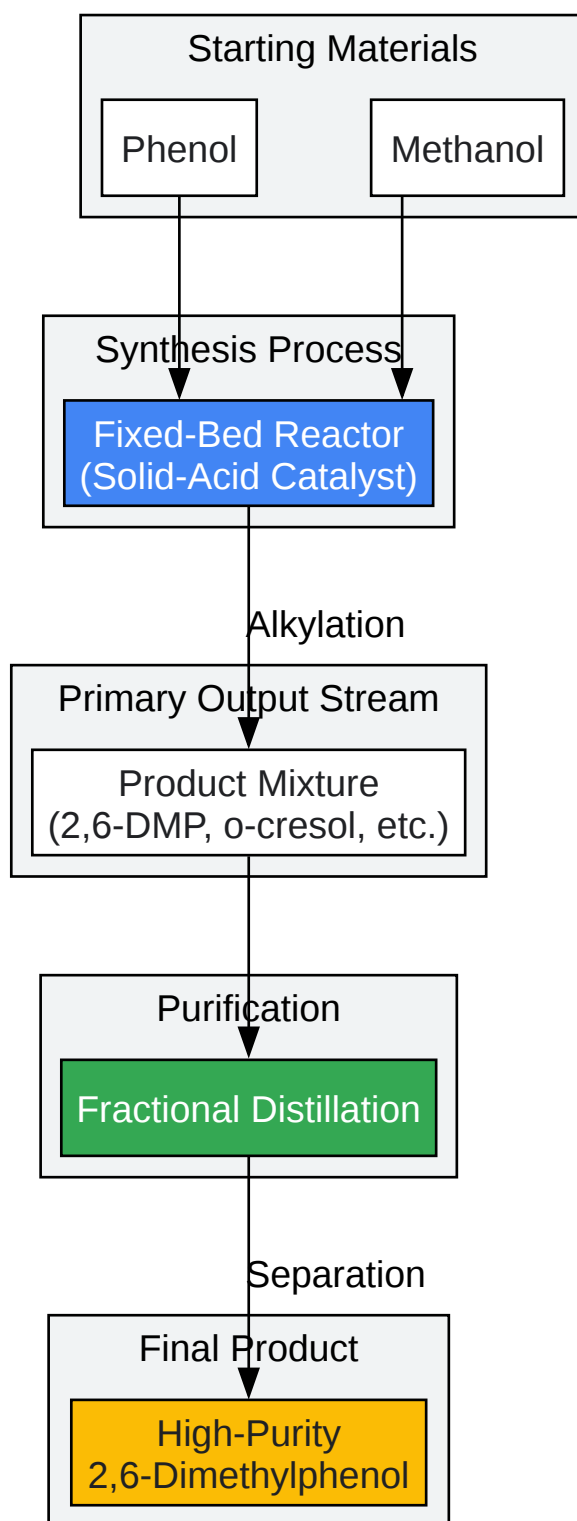
Objective: To produce **2,6-dimethylphenol** by reacting 4-tert-butyl-2,6-dimethylphenol with phenol in the presence of an acid catalyst.[13]

Methodology:

- **Reactant Mixture:** 4-tert-butyl-2,6-dimethylphenol is mixed with phenol.
- **Catalyst Addition:** An acidic catalyst such as sulfuric acid or toluene sulfonic acid is added to the mixture.[13]
- **Reaction Conditions:** The reaction is conducted at a temperature between 120°C and 180°C for a duration of 0.5 to 6 hours.[13] This facilitates the transfer of the tertiary butyl group from the starting material to the phenol, yielding **2,6-dimethylphenol** and 4-tert-butylphenol.[13]
- **Purification:** The resulting reaction mixture is then subjected to rectification or fractional distillation to separate the desired **2,6-dimethylphenol** from byproducts and unreacted materials.[13]

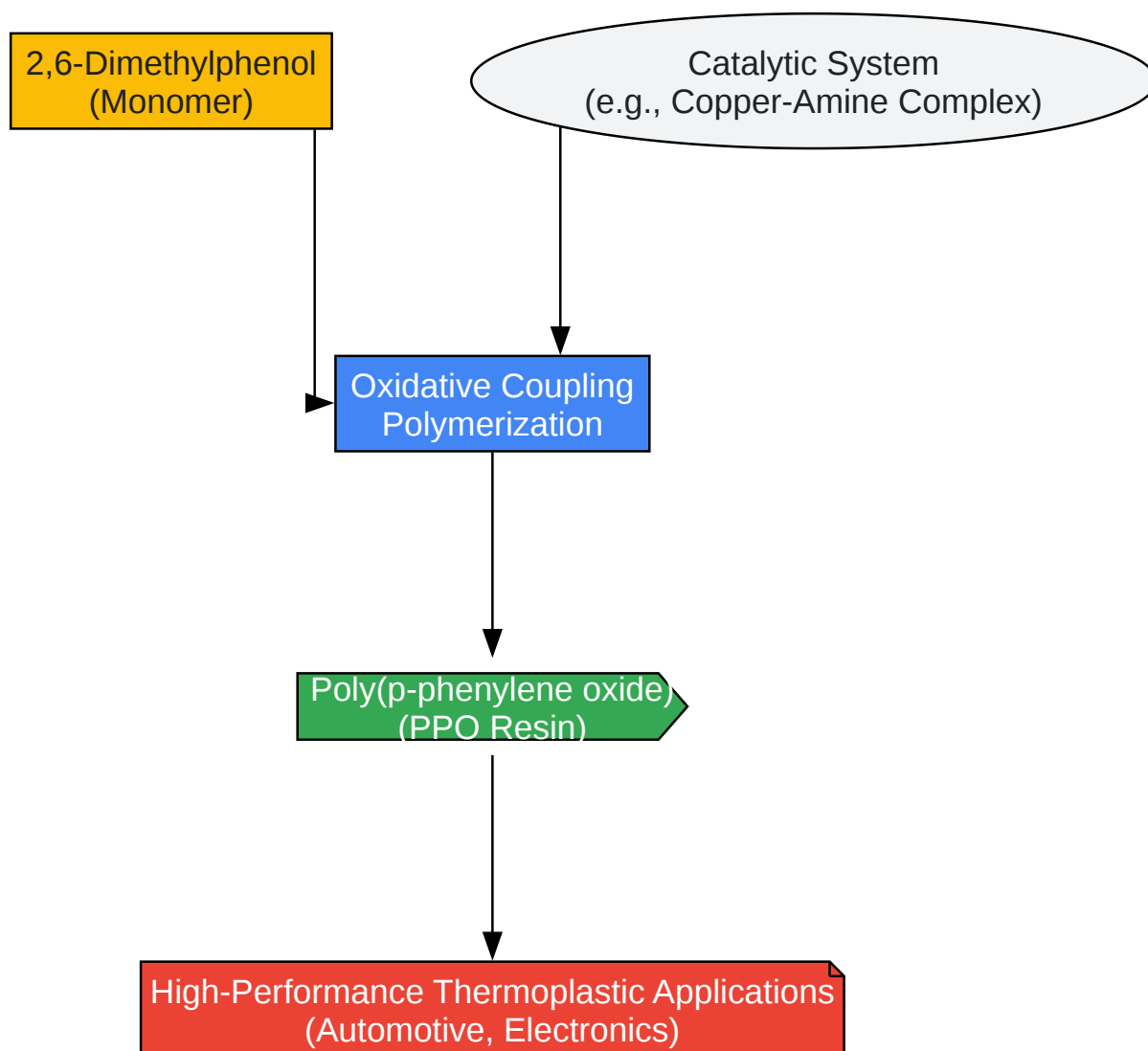
## Visualized Workflows and Pathways

Diagrams are essential for illustrating complex chemical processes and relationships. The following section provides a visualization of a key industrial process involving **2,6-dimethylphenol**.



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Caption: Gas-phase synthesis workflow for **2,6-Dimethylphenol**.



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Address: 3281 E Guasti Rd

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